

An In-depth Technical Guide to Fenoprop and its Ethanolamine Salt

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Compound of Interest

Compound Name: *Fenoprop ethanolamine*

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Executive Summary

Fenoprop, a potent phenoxyalkanoic acid herbicide, was historically significant in the control of broadleaf and woody plants. This technical guide provides a comprehensive overview of Fenoprop, with a specific focus on its formulation as an ethanolamine salt. While historical records on the specific discovery of "**Fenoprop ethanolamine**" are not detailed in publicly available literature, this document extrapolates its development within the broader context of phenoxy herbicide formulations. Amine salts, such as the ethanolamine form, were crucial for enhancing the water solubility and, consequently, the agricultural utility of the parent acid. This guide details the history of Fenoprop's development and subsequent discontinuation, its physicochemical properties, mechanism of action as a synthetic auxin, and representative experimental protocols for its synthesis and analysis.

Introduction to Fenoprop and Phenoxy Herbicides

Fenoprop, chemically known as 2-(2,4,5-trichlorophenoxy)propionic acid, belongs to the family of phenoxy herbicides.[1] These synthetic compounds mimic the action of natural plant growth hormones, specifically auxins like indole-3-acetic acid (IAA).[1] When applied to susceptible plants, they induce rapid and uncontrolled growth, leading to the plant's demise.[1] This selective action against broadleaf plants made them highly effective for weed control in monocotyledonous crops such as cereals and grasses.[2]

Phenoxy herbicides are organic acids and are generally characterized by low solubility in water.[3] To overcome this limitation for effective application as aqueous sprays, they are often

converted into salt or ester forms.[4][5] The formation of amine salts, by reacting the acidic herbicide with an amine like ethanolamine or triethanolamine, significantly increases water solubility, allowing for the creation of stable aqueous concentrates.[4][5]

Discovery and History of Fenoprop (Silvex)

Research into chlorinated phenoxy compounds during the Second World War led to the discovery of their herbicidal properties, revolutionizing weed control.[4] Fenoprop, also widely known by its trade name Silvex and as 2,4,5-TP, was developed in the post-war period and saw extensive use from 1945 onwards.[1] It is an analogue of another significant phenoxy herbicide, 2,4,5-T, with the key difference being the substitution of the acetic acid side chain with a propionic acid group.[1]

The primary application of Fenoprop was as a post-emergence herbicide for the control of woody plants and broadleaf herbaceous weeds in various settings, including rice and sugarcane fields, rangelands, and lawns.[1] However, a significant concern with the manufacturing process of 2,4,5-trichlorophenol, a precursor for both 2,4,5-T and Fenoprop, was the potential for contamination with the highly toxic and carcinogenic compound 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD).[6] Growing concerns over the health and environmental effects of TCDD led to increased regulatory scrutiny. In 1985, the U.S. Environmental Protection Agency (EPA) banned all uses of Fenoprop in the United States.[1]

Fenoprop Ethanolamine: A Formulation Perspective

While specific documentation detailing the first synthesis or discovery of **Fenoprop ethanolamine** is not readily available, its creation is a logical step in the formulation chemistry of phenoxy herbicides. The compound is a salt formed through an acid-base reaction between the acidic Fenoprop and the basic ethanolamine. The primary purpose of creating this salt is to enhance the water solubility of the active ingredient.

Formulations of phenoxy herbicides as amine salts were common practice.[4] For instance, a "triethanolamine salt" of Silvex was registered with the EPA, with an approval date in 1967 and a cancellation in 1983. This indicates that amine salt formulations of Fenoprop were commercially produced and used. The ethanolamine salt would offer similar advantages, creating a product that could be easily diluted with water by the end-user to create a stable spray solution.

Physicochemical Properties

The properties of Fenoprop are well-documented. The formation of the ethanolamine salt would alter these properties, most notably increasing its water solubility and likely modifying its melting point and vapor pressure.

Table 1: Physicochemical Properties of Fenoprop

Property	Value
Chemical Formula	C ₉ H ₇ Cl ₃ O ₃
Molar Mass	269.51 g/mol
Appearance	White powder
Melting Point	180 °C
pKa	2.84
Log P (octanol-water partition coefficient)	3.8
Water Solubility	Moderately soluble

(Data sourced from^[1])

Mechanism of Action: Synthetic Auxin Pathway

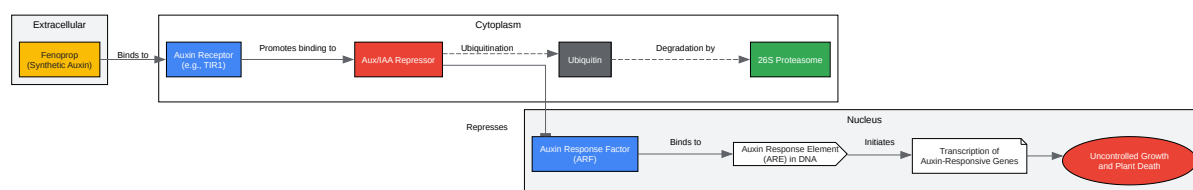
Fenoprop exerts its herbicidal effects by acting as a synthetic auxin.^[1] In plants, auxins are critical hormones that regulate cell division, elongation, and differentiation. Fenoprop mimics natural auxins but is not readily metabolized by the plant, leading to a persistent and overwhelming hormonal signal.

This hormonal overdose disrupts numerous physiological processes, including:

- **Gene Expression:** It alters the expression of genes involved in growth and development.
- **Cell Wall Plasticity:** It leads to uncontrolled cell expansion and division.

- **Vascular Tissue Disruption:** It causes abnormal development of xylem and phloem, impeding water and nutrient transport.
- **Epinasty:** It results in the twisting and curling of stems and leaves.

Ultimately, this chaotic and unregulated growth exhausts the plant's resources, leading to its death.



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Caption: Synthetic auxin (Fenoprop) signaling pathway leading to uncontrolled plant growth.

Experimental Protocols

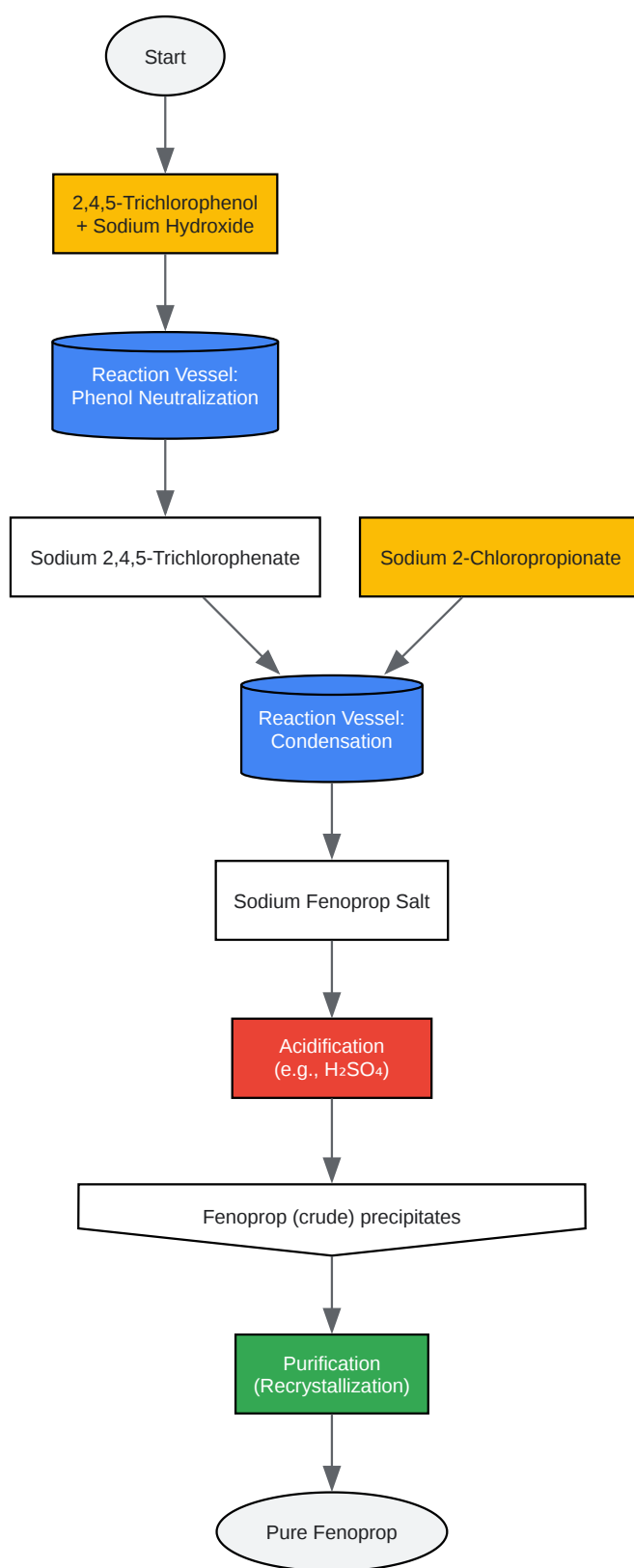
Representative Synthesis of Fenoprop

The commercial production of Fenoprop generally involves a nucleophilic aromatic substitution reaction.[7] A typical synthesis pathway starts with the preparation of 2,4,5-trichlorophenol, which is then reacted with a propionic acid derivative.

Workflow for Fenoprop Synthesis:

- **Phenol Neutralization:** 2,4,5-trichlorophenol is reacted with an alkali (e.g., sodium hydroxide) in a solvent to form the corresponding sodium 2,4,5-trichlorophenate.

- **Condensation Reaction:** The sodium 2,4,5-trichlorophenate is then reacted with a chloropropionic acid salt (e.g., sodium 2-chloropropionate) under controlled temperature and pressure. This condensation reaction forms the sodium salt of Fenoprop.
- **Acidification:** The reaction mixture is cooled, and a strong acid (e.g., sulfuric acid) is added to precipitate the Fenoprop free acid.
- **Purification:** The crude Fenoprop is then purified, typically through recrystallization from an appropriate solvent, to achieve the desired purity.

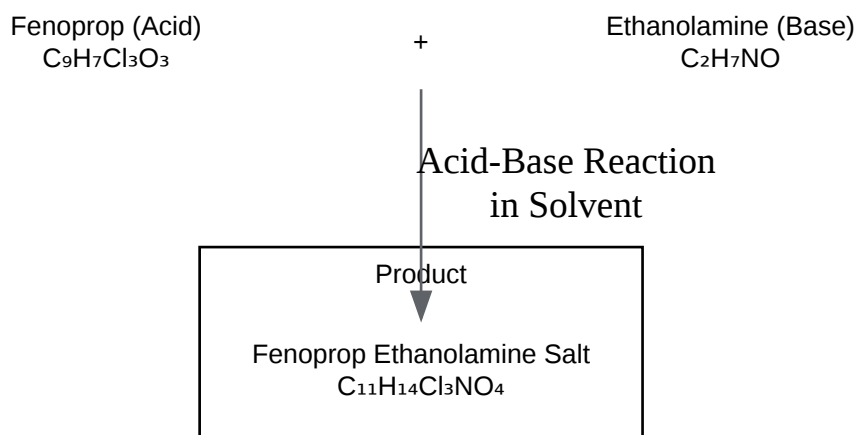


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Caption: A representative experimental workflow for the synthesis of Fenoprop.

Formation of Fenoprop Ethanolamine Salt

The creation of the ethanolamine salt is a straightforward acid-base neutralization reaction.



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Caption: Chemical reaction for the formation of **Fenoprop Ethanolamine** salt.

Representative Analytical Methodology: Gas Chromatography

Gas chromatography (GC) is a suitable method for the analysis of Fenoprop, often after a derivatization step to convert the carboxylic acid to a more volatile ester (e.g., a methyl ester).

Protocol Outline:

- **Sample Preparation (Extraction):** The sample matrix (e.g., soil, water) is extracted with an organic solvent. A clean-up step, such as solid-phase extraction (SPE), may be necessary to remove interfering compounds.
- **Derivatization:** The carboxylic acid group of Fenoprop is converted to an ester (e.g., by reaction with diazomethane or BF_3 /methanol) to increase its volatility for GC analysis.
- **GC Analysis:**
 - **Injection:** The derivatized sample is injected into the GC.

- Separation: The sample is vaporized and carried by an inert gas through a capillary column (e.g., DB-5MS). The separation is based on the differential partitioning of the analyte between the mobile phase (carrier gas) and the stationary phase (column coating).
- Detection: As the analyte elutes from the column, it is detected by a suitable detector, such as a mass spectrometer (MS) or an electron capture detector (ECD).
- Quantification: The concentration of Fenoprop is determined by comparing the peak area of the analyte in the sample to that of known calibration standards.

Toxicology and Environmental Fate

Fenoprop is classified as moderately toxic to mammals via the oral route.^[7] Long-term exposure has been associated with potential liver and kidney problems.^[8] A major toxicological concern is not with Fenoprop itself, but with the potential for contamination with TCDD, a known carcinogen.^[6]

In the environment, Fenoprop is not expected to be highly persistent in soil.^[7] Its mobility in soil can vary depending on the formulation and soil type.^[7] Biodegradation is a significant route of dissipation.^[7]

Regulatory Status and Discontinuation

Due to concerns over TCDD contamination and its potential health effects, the use of Fenoprop has been discontinued in many countries. In the United States, the EPA cancelled all remaining uses of Fenoprop in 1985.^[1] Its international trade is also restricted.

Conclusion

Fenoprop ethanolamine represents a specific formulation of the historically important but now obsolete herbicide, Fenoprop (Silvex). While detailed records of its individual discovery and development are sparse, its existence is a clear example of the chemical strategies employed to enhance the efficacy of phenoxy herbicides by improving their water solubility. The core of its history, mechanism, and eventual decline is intrinsically linked to the parent compound, Fenoprop, and the broader concerns over dioxin contamination that led to the prohibition of many chlorinated phenoxy herbicides. This guide provides a technical foundation for understanding this compound within its scientific and historical context.

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